

2-Ethoxypentane lipid membrane studies

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Compound Focus: 2-Ethoxypentane

CAS No.: 1817-89-6

Cat. No.: S705075

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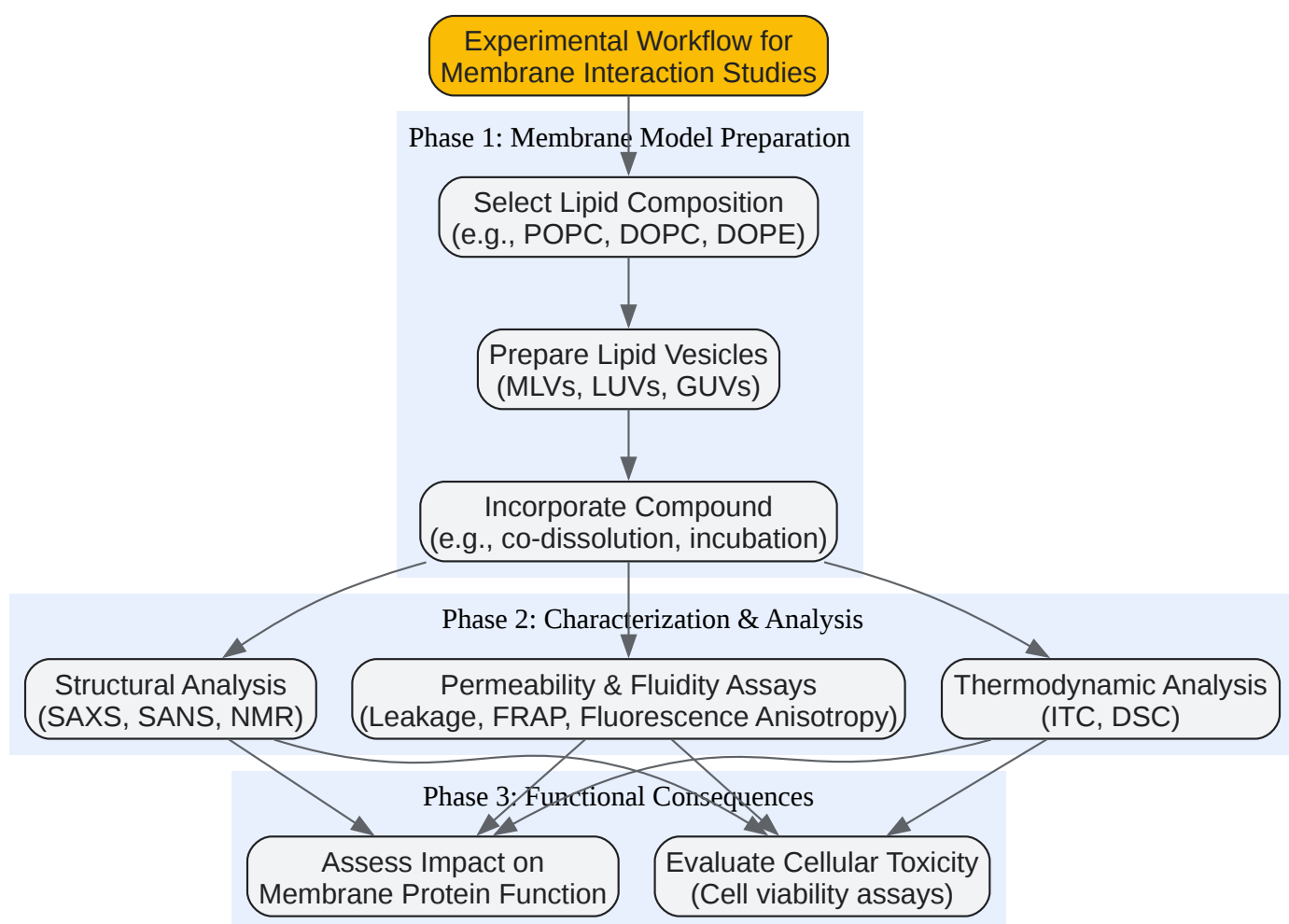
Chemical Identity of 2-Ethoxypentane

The table below summarizes the key physicochemical properties of **2-Ethoxypentane** (CAS 1817-89-6), which are fundamental for planning any experimental work [1] [2] [3].

Property	Value	Source / Comments
CAS Number	1817-89-6	[2] [3]
Molecular Formula	C ₇ H ₁₆ O	[2] [3]
Molecular Weight	116.20 g/mol	[2] [3]
Boiling Point	377.50 K (approx. 104.4 °C)	[1] [2]
Melting Point	~ -95 °C	Estimated value [2]
Density	0.7684 g/cm ³	Estimated value [2]
Refractive Index	1.3897	Estimated value [2]
LogP	2.41 (estimated)	Indicates high lipophilicity [2]
Critical Temperature	549.69 K	[1]

Experimental Guidance for Hypothetical Studies

In the absence of specific protocols for **2-Ethoxypentane**, the following workflow outlines a general approach for characterizing the interaction of a small, lipophilic molecule with lipid membranes. You can adapt this framework based on your specific research questions.



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Phase 1: Membrane Model Preparation

- **Lipid Selection:** Begin with common phospholipids like **POPC (1-palmitoyl-2-oleoyl-sn-glycero-3-phosphocholine)** or **DOPC (dioleoylphosphatidylcholine)** to establish a baseline. To probe effects on membrane curvature and lateral pressure, incorporate non-lamellar lipids like **DOPE (dioleoylphosphatidylethanolamine)** [4].
- **Vesicle Preparation:** Prepare large unilamellar vesicles (LUVs, ~100 nm diameter) using extrusion for most biophysical assays. Use giant unilamellar vesicles (GUVs, >1 μm) for visualization under light microscopy.
- **Compound Incorporation:** Given its high lipophilicity ($\text{LogP} > 2$), **2-Ethoxypentane** can be added to lipid mixtures in an organic solvent before vesicle formation, or incubated directly with pre-formed membranes. Its final concentration in the bilayer must be carefully quantified.

Phase 2: Characterization & Analysis

- **Thermodynamic Analysis:** Use **Isothermal Titration Calorimetry (ITC)** to measure the binding constant (K_d), stoichiometry (n), and enthalpy (ΔH) of **2-Ethoxypentane** partitioning into the membrane.
- **Structural Analysis:** Employ **Small-Angle X-ray Scattering (SAXS)** to detect changes in membrane bilayer thickness and area per lipid molecule. Use **NMR spectroscopy** to investigate the precise location and orientation of the compound within the bilayer.
- **Membrane Permeability and Fluidity:** Conduct dye-leakage assays (e.g., using calcein) to assess if the compound disrupts membrane integrity. Use **Fluorescence Recovery After Photobleaching (FRAP)** or fluorescence anisotropy to measure changes in membrane fluidity.

Phase 3: Functional Consequences

- **Impact on Membrane Proteins:** As lipids can modulate ion channel behavior through "force-from-lipid" mechanisms [4], you could study the effect of **2-Ethoxypentane** on the function of model ion channels (e.g., Gramicidin A) reconstituted into the lipid bilayers.
- **Cellular Toxicity:** Finally, assess the cytotoxic effects in relevant cell lines using assays like MTT or Alamar Blue. This can help determine if membrane disruption is a potential mechanism of toxicity.

Key Considerations for Experimental Design

- **Dosage and Solubility:** The aqueous solubility of **2-Ethoxypentane** is expected to be very low. Prepare stock solutions in a compatible solvent (e.g., DMSO or ethanol), ensuring the final solvent concentration is low enough (typically <0.1-1.0%) not to affect membrane properties.

- **Appropriate Controls:** Always include controls with the solvent vehicle alone to distinguish the effects of the compound from those of the solvent.
- **Safety Notes:** **2-Ethoxypentane** is a volatile and flammable liquid. All experiments should be conducted using appropriate personal protective equipment (PPE) and within a certified fume hood.

Conclusion and Future Directions

While **2-Ethoxypentane** itself has not been a subject of lipid membrane studies, its physicochemical profile suggests it could significantly interact with and alter lipid bilayer properties. The proposed experimental framework provides a starting point for foundational research. The insights gained could be valuable in fields ranging from **chemical biology**, for understanding how small ethers affect membrane protein function, to **toxicology**, for assessing compound safety.

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References

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